

An In-Depth Technical Guide to the Calcium-Tin (Ca-Sn) Binary System

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Compound of Interest

Compound Name: Calcium;tin

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the calcium-tin (Ca-Sn) binary phase diagram, detailing the system's intermetallic compounds, invariant reactions, and the experimental methodologies used for their characterization. This information is crucial for materials science research and may have applications in various fields, including the development of novel alloys and drug delivery systems.

Introduction to the Ca-Sn System

The calcium-tin binary system is characterized by the formation of several intermetallic compounds and exhibits a series of eutectic and peritectic reactions. Understanding the phase relationships and thermodynamic properties of this system is essential for controlling the microstructure and properties of Ca-Sn alloys.

Experimental Determination of the Ca-Sn Phase Diagram

The Ca-Sn phase diagram has been primarily elucidated through a combination of experimental techniques, including Differential Thermal Analysis (DTA) or Differential Scanning Calorimetry (DSC), and X-ray Diffraction (XRD).

Sample Preparation

High-purity calcium (typically >99.5%) and tin (typically >99.8%) are used as starting materials. The constituent elements are weighed to achieve the desired atomic percentages and are often melted together in an inert atmosphere (e.g., argon) to prevent oxidation, particularly of the highly reactive calcium. Common crucible materials for this process include tantalum, alumina, or graphite, chosen for their high melting points and lack of reactivity with the molten alloys. The alloys are typically homogenized by repeated melting and solidification or by annealing at elevated temperatures for an extended period.

Differential Thermal Analysis (DTA) / Differential Scanning Calorimetry (DSC)

DTA and DSC are powerful thermoanalytical techniques used to determine the temperatures of phase transformations, such as melting, solidification, and solid-state reactions.

Methodology:

A small, representative sample of the Ca-Sn alloy is placed in a crucible (e.g., alumina, graphite, or tantalum) alongside an inert reference material (commonly Al_2O_3). The sample and reference are heated and cooled at a controlled rate, typically in the range of 1 to 20 K/min, within a furnace under a protective inert atmosphere (e.g., argon). The temperature difference between the sample and the reference is continuously monitored. Endothermic or exothermic events, such as phase transitions, result in a deviation in this temperature difference, which is recorded as a peak on the DTA/DSC curve. The onset temperature of these peaks corresponds to the transformation temperature.

X-ray Diffraction (XRD)

XRD is the primary technique for identifying the crystal structures of the various phases present in the Ca-Sn system.

Methodology:

Powdered samples of the Ca-Sn alloys, typically obtained by grinding the homogenized ingots, are irradiated with a monochromatic X-ray beam (commonly Cu K α radiation, $\lambda = 1.5406 \text{ \AA}$). The diffracted X-rays are detected at various angles (2θ), and the resulting diffraction pattern is a plot of intensity versus 2θ . Each crystalline phase has a unique diffraction pattern, which acts as a "fingerprint." By comparing the experimental diffraction patterns with standard databases (e.g., the Powder Diffraction File™ from the International Centre for Diffraction Data), the phases present in the sample can be identified. Rietveld refinement of the XRD data can be used to determine the lattice parameters and crystal structure of each phase with high precision.

Intermetallic Compounds in the Ca-Sn System

The Ca-Sn binary system is known to form seven stable intermetallic compounds. The crystallographic data for these phases are summarized in the table below.

Compound	Pearson Symbol	Space Group	Prototype
CaSn ₃	cP4	Pm-3m	AuCu ₃
CaSn	oS8	Cmcm	CrB
Ca ₂ Sn	oP12	Pnma	Co ₂ Si
Ca ₅ Sn ₃	tI32	I4/mcm	Cr ₅ B ₃
Ca ₇ Sn ₆	oP52	Pnma	Ca ₇ Ge ₆
Ca ₃₁ Sn ₂₀	tI204	I4/mcm	Pu ₃₁ Rh ₂₀
Ca ₃₆ Sn ₂₃	tP118	P-42 ₁ m	Yb ₃₆ Sn ₂₃

Invariant Reactions in the Ca-Sn System

The Ca-Sn phase diagram is characterized by a series of invariant reactions, including four eutectic points and several peritectic reactions. These reactions occur at a constant temperature and involve three phases in equilibrium. The key invariant reactions in the Ca-Sn system are detailed in the following table.

Reaction Type	Temperature (°C)	Composition (at. % Sn)	Reaction
Eutectic	~780	~5	$L \leftrightarrow (\alpha\text{-Ca}) + \text{Ca}_2\text{Sn}$
Eutectic	~995	~48	$L \leftrightarrow \text{Ca}_5\text{Sn}_3 + \text{Ca}_7\text{Sn}_6$
Eutectic	~610	~68	$L \leftrightarrow \text{CaSn} + \text{CaSn}_3$
Eutectic	~225	>99	$L \leftrightarrow \text{CaSn}_3 + (\beta\text{-Sn})$
Peritectic	~880	~33.3	$L + \text{Ca}_5\text{Sn}_3 \leftrightarrow \text{Ca}_2\text{Sn}$
Peritectic	~1050	~46.2	$L + \text{Ca}_{36}\text{Sn}_{23} \leftrightarrow \text{Ca}_7\text{Sn}_6$
Peritectic	~1100	~38.3	$L + \text{Ca}_{31}\text{Sn}_{20} \leftrightarrow \text{Ca}_5\text{Sn}_3$
Peritectic	~1150	~39.6	$L + \text{Ca}_{36}\text{Sn}_{23} \leftrightarrow \text{Ca}_{31}\text{Sn}_{20}$

Phase Diagram of the Ca-Sn Binary System

The relationships between the various phases as a function of temperature and composition are visually represented in the Ca-Sn phase diagram.

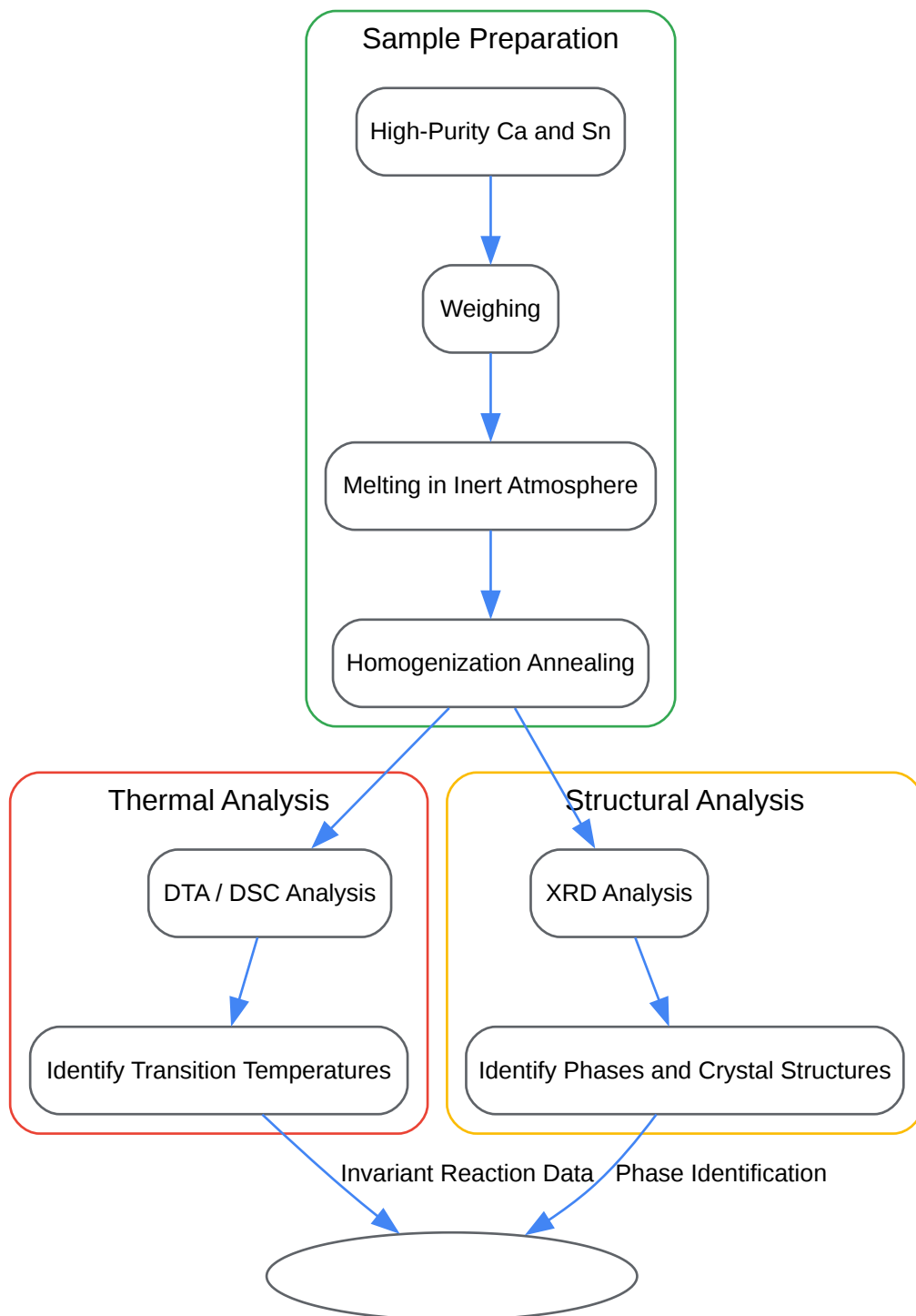


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Caption: Schematic phase diagram of the Ca-Sn binary system.

Logical Workflow for Phase Diagram Determination

The process of determining a binary phase diagram like that of Ca-Sn follows a systematic workflow.



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Caption: Workflow for experimental determination of a binary phase diagram.

Conclusion

This technical guide has summarized the key features of the calcium-tin binary system, including its intermetallic compounds, invariant reactions, and the experimental methodologies used for its characterization. The provided data and diagrams offer a valuable resource for researchers and scientists working with Ca-Sn alloys and related materials. Further research into the specific properties of the identified intermetallic compounds could open up new avenues for technological applications.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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